

# Chemical Profile and Synthesis of 2-Propylhept-2-enal

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## Compound Focus: 2-Propylhept-2-enal

CAS No.: 34880-43-8

Cat. No.: S774502

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**2-Propylhept-2-enal** is an aliphatic unsaturated aldehyde known as an intermediate for producing plasticizers and perfumes [1]. The following section summarizes its fundamental chemical data and a common synthetic route.

## Chemical Identity and Properties

The table below consolidates key physicochemical data for the (E)-isomer of **2-Propylhept-2-enal**.

Property	Value
CAS Registry Number	64935-37-1 (for (E)-isomer) [2] [3]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O [2] [3]
Molecular Weight	154.25 g/mol [2] [3]
Structure	(E)-2-Propylhept-2-enal [2]
Density	0.837 g/cm <sup>3</sup> (Calculated) [2]
Boiling Point	224.3 °C at 760 mmHg (Calculated) [2]

Property	Value
Flash Point	66.8 °C (Calculated) [2]

## Synthesis Protocol

The primary industrial route for producing **2-propylhept-2-enal** is the **self-condensation of valeraldehyde** (pentanal).

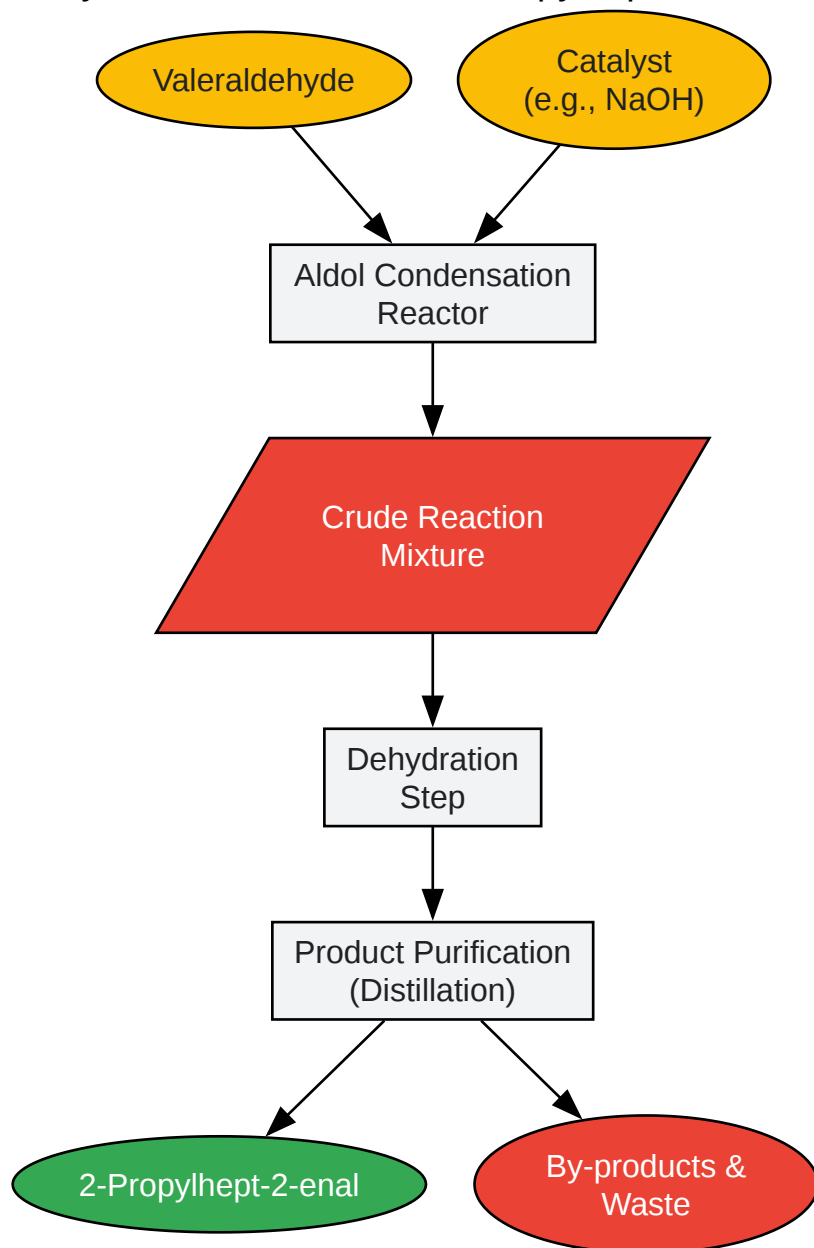
## Background and Principle

This reaction is a base-catalyzed aldol condensation. Two molecules of valeraldehyde react, involving an aldol addition followed by dehydration, to yield the unsaturated aldehyde, **2-propylhept-2-enal** [1]. This process is traditionally catalyzed by homogeneous bases like aqueous NaOH, though heterogeneous catalysts are also used [1].

## Experimental Workflow

The diagram below outlines the general synthesis and downstream process.

## Synthesis Workflow for 2-Propylhept-2-enal



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## Detailed Procedure

### Materials:

- **Reactant:** Valeraldehyde (Pentanal)
- **Catalyst:** Aqueous Sodium Hydroxide (NaOH) solution or heterogeneous solid catalyst (e.g., TiO<sub>2</sub>) [1]

- **Equipment:** Round-bottom flask, condenser, magnetic stirrer, heating mantle, separation funnel, distillation apparatus

#### Steps:

- **Reaction Setup:** Charge valeraldehyde and the catalyst into the reactor. If using a heterogeneous catalyst, it facilitates easier separation downstream [1].
- **Condensation:** Heat the reaction mixture with stirring. Literature indicates that for similar aldol condensations, temperatures around **130°C** can be used, though optimal temperature should be determined experimentally [1].
- **Reaction Monitoring:** Monitor the reaction progress using Gas Chromatography (GC) or Thin-Layer Chromatography (TLC) until valeraldehyde conversion is complete.
- **Work-up:**
  - **If using homogeneous catalyst:** Transfer the reaction mixture to a separation funnel. Wash the organic layer with water to remove the catalyst, then with brine. Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
  - **If using heterogeneous catalyst:** Simply filter the reaction mixture to separate the solid catalyst from the liquid products [1].
- **Purification:** Concentrate the crude product under reduced pressure using a rotary evaporator. Further purify **2-propylhept-2-enal** by distillation under vacuum. Collect the fraction boiling around the calculated boiling point of **224°C** (at 760 mmHg, though vacuum distillation is recommended due to the high temperature) [2].

## Safety and Handling

Based on the calculated properties and the aldehyde functional group:

- **Flammability:** The calculated flash point of **66.8°C** classifies it as a flammable liquid [2]. Handle away from ignition sources.
- **Stability:** As an  $\alpha,\beta$ -unsaturated aldehyde, it may be prone to polymerization. Store under an inert atmosphere if necessary, and consider adding stabilizers.
- **General Handling:** Use standard personal protective equipment (PPE) including gloves and safety glasses. Operations should be conducted in a well-ventilated fume hood.

## Further Research Directions

To complete these application notes, the following information should be targeted through further specialized research:

- **Specific Olfactive Profile:** Obtain data on the exact odor description (e.g., green, fatty) and odor threshold from specialized fragrance industry resources.
- **Fragrance Formulation Protocols:** Research typical usage levels in different product types (fine fragrances, personal care) and information on stability in various media.
- **Toxicological Data:** Consult regulatory databases like EFSA, REACH, or RIFM for comprehensive safety assessments specific to fragrance use.

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## References

1. Aldol Condensation of Cyclopentanone with Valeraldehyde Over Metal... [[link.springer.com](https://link.springer.com)]
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3. (E)- 2 - Propylhept - 2 - enal [[webbook.nist.gov](https://webbook.nist.gov)]

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